

Navigating the Bromo-Methyl-Pyrimidinamine Landscape: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Bromo-5-methylpyrimidin-2-amine

CAS No.: 1245643-74-6

Cat. No.: B580730

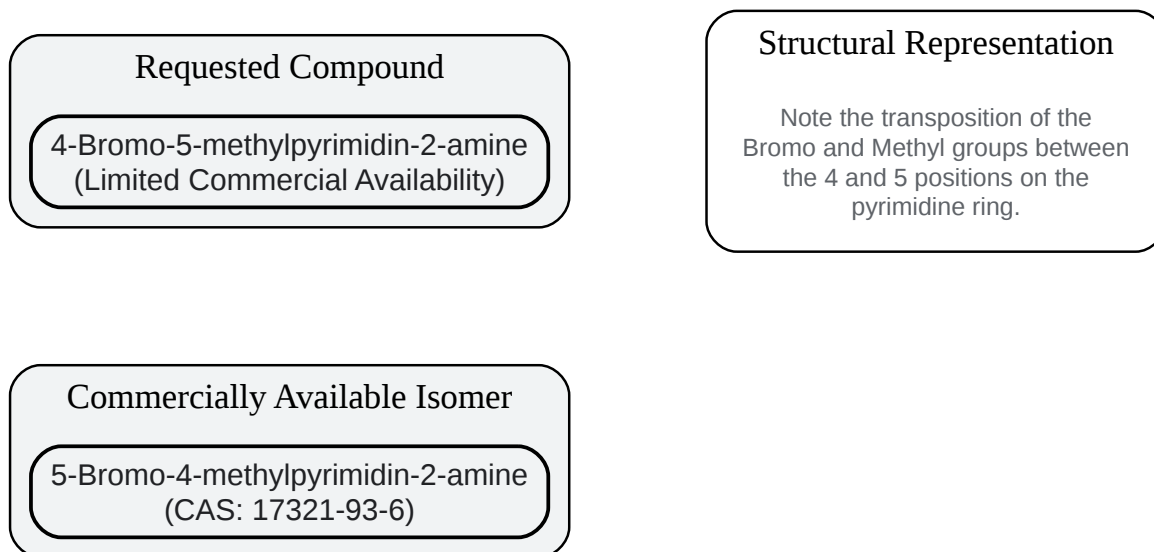
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For scientists and professionals in drug development, securing a reliable supply of well-characterized chemical starting materials is paramount. This guide provides an in-depth analysis of the commercial availability, pricing, and technical specifications of **4-Bromo-5-methylpyrimidin-2-amine** and its closely related isomers. An initial investigation reveals that while **4-Bromo-5-methylpyrimidin-2-amine** is not readily available from commercial suppliers, its structural isomers, particularly 5-Bromo-4-methylpyrimidin-2-amine, are accessible. This guide will therefore focus on providing a comprehensive overview of these available alternatives, empowering researchers to make informed decisions for their synthetic and drug discovery programs.

Compound Identification and Isomer Landscape

A critical first step in sourcing any chemical is precise identification. The requested compound, **4-Bromo-5-methylpyrimidin-2-amine**, is a pyrimidine ring with specific substitutions. However, the commercial landscape is dominated by its isomers. The distinction between these isomers is crucial as the position of the bromo and methyl groups significantly influences the molecule's reactivity and physicochemical properties.

Below is a diagram illustrating the structural differences between the requested compound and its more common, commercially available isomer.



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Caption: Structural comparison of the requested compound and its commercially available isomer.

Commercial Suppliers and Price Comparison for 5-Bromo-4-methylpyrimidin-2-amine

Given the ready availability of 5-Bromo-4-methylpyrimidin-2-amine (CAS No. 17321-93-6), we have compiled a comparative list of suppliers and their indicative pricing. Please note that prices are subject to change and may vary based on purity and quantity. It is always recommended to request a formal quote from the suppliers.

Supplier	Quantity	Purity	Indicative Price (USD)
Aladdin Scientific	250mg	97%	\$11.90
	1g	97%	\$34.90
	5g	97%	\$127.90
	25g	97%	\$572.90
Accela ChemBio Inc.	1g	>=96%	Request Quote
	5g	>=96%	Request Quote
	10g	>=96%	Request Quote
	25g	>=96%	Request Quote
	100g	>=96%	Request Quote
Alchem Pharmtech, Inc.	1g	97+%	Request Quote
	10g	97+%	Request Quote
	100g	97+%	Request Quote
	1kg	97+%	Request Quote

This information is based on publicly available data and should be verified with the suppliers.^[1]

Physicochemical Properties

Understanding the physicochemical properties of a starting material is essential for experimental design, including reaction setup and purification. The properties of 5-Bromo-4-methylpyrimidin-2-amine are summarized below.

Property	Value	Source
CAS Number	17321-93-6	PubChem[2]
Molecular Formula	C5H6BrN3	PubChem[2]
Molecular Weight	188.03 g/mol	PubChem[2]
Appearance	Solid	N/A
Melting Point	N/A	N/A
InChI Key	LPQVTZJEIXYDQA- UHFFFAOYSA-N	PubChem[2]

Safety and Handling

Bromo-pyrimidine derivatives should be handled with care in a laboratory setting. The aggregated GHS information for 5-Bromo-4-methylpyrimidin-2-amine indicates several hazards.[2]

- GHS Pictograms: Danger[2]
- Hazard Statements:
 - H302: Harmful if swallowed[2]
 - H315: Causes skin irritation[2]
 - H318: Causes serious eye damage[2]
 - H335: May cause respiratory irritation[2]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray[2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection[3]

- P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician if you feel unwell[3]
- P302+P352: IF ON SKIN: wash with plenty of soap and water[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[3]

Handling Recommendations: Always handle this compound in a well-ventilated area, preferably in a chemical fume hood.[3] Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.[3] Avoid inhalation of dust and contact with skin and eyes.[3]

Applications in Research and Drug Discovery

Pyrimidine derivatives are a cornerstone in medicinal chemistry, forming the core of numerous therapeutic agents.[4][5] The presence of a bromine atom and an amino group on the pyrimidine ring makes compounds like 5-Bromo-4-methylpyrimidin-2-amine versatile building blocks for further chemical modifications.

Potential Synthetic Applications:

- **Cross-Coupling Reactions:** The bromine atom serves as a key functional group for various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig amination. These reactions allow for the introduction of a wide range of aryl, heteroaryl, and alkyl groups, enabling the synthesis of diverse compound libraries for screening.
- **Nucleophilic Aromatic Substitution (S_NAr):** The electron-deficient nature of the pyrimidine ring can facilitate S_NAr reactions, where the bromine atom is displaced by nucleophiles.
- **Kinase Inhibitor Scaffolds:** Aminopyrimidine and aminopyridine cores are well-established scaffolds in the design of kinase inhibitors. The amino group often forms crucial hydrogen bonds with the hinge region of the kinase active site. The bromo-substituent provides a vector for synthetic elaboration to explore different pockets of the ATP-binding site.

While specific applications for **4-Bromo-5-methylpyrimidin-2-amine** are not documented due to its limited availability, the broader class of bromo-pyrimidine nucleosides has been

investigated as potent inhibitors of Mycobacterium tuberculosis.[6]

Synthetic Considerations

For research groups interested in obtaining the specific, non-commercially available **4-Bromo-5-methylpyrimidin-2-amine**, de novo synthesis would be required. General methods for the bromination of pyrimidine rings often involve the use of brominating agents such as N-bromosuccinimide (NBS) or 1,3-dibromo-5,5-dimethylhydantoin (DBH).[7] The regioselectivity of the bromination will be influenced by the directing effects of the existing amino and methyl substituents on the pyrimidine ring. A thorough review of the literature on pyrimidine chemistry is recommended to devise a suitable synthetic route.[8]

Conclusion

While the direct procurement of **4-Bromo-5-methylpyrimidin-2-amine** presents a significant challenge, this technical guide has highlighted the ready availability of its structural isomer, 5-Bromo-4-methylpyrimidin-2-amine. By providing a detailed overview of its commercial suppliers, pricing, physicochemical properties, and safety information, we aim to equip researchers with the necessary data to seamlessly integrate this valuable building block into their research and development pipelines. The versatile reactivity of this compound, coupled with the established importance of the aminopyrimidine scaffold in medicinal chemistry, underscores its potential for the discovery of novel therapeutic agents.

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